

Application Note: Quantitative Analysis of Famotidine in Pediatric Plasma Samples

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Compound of Interest

Compound Name: Famotidine-d4

Cat. No.: B15561312

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Introduction

Famotidine is a potent histamine H₂-receptor antagonist widely used in the treatment of gastroesophageal reflux disease (GERD) and peptic ulcers in both adult and pediatric populations. Accurate quantification of famotidine in plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and dose optimization in children, where physiological differences can significantly impact drug disposition. This application note provides a detailed protocol for the quantitative analysis of famotidine in low-volume pediatric plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and selective analytical technique. The described method is optimized for small sample volumes, a critical consideration in pediatric research.

Principle

This method utilizes a simple protein precipitation technique for sample preparation, followed by chromatographic separation of famotidine and an internal standard (IS) on a reversed-phase C18 column. Detection and quantification are achieved using a triple quadrupole mass spectrometer operating in the positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM).

Experimental Protocols

Reagents and Materials

- Famotidine reference standard
- **Famotidine-d4** (or other suitable stable isotope-labeled internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (drug-free) for calibration standards and quality controls

Instrumentation

- Liquid chromatograph (e.g., Agilent 1200 series or equivalent)
- Triple quadrupole mass spectrometer with an electrospray ionization source (e.g., Sciex API 4000 or equivalent)
- Analytical column: C18, 50 x 2.1 mm, 3.5 μ m particle size (or equivalent)
- Data acquisition and processing software

Preparation of Stock and Working Solutions

- Famotidine Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of famotidine reference standard in 10 mL of methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **Famotidine-d4** in 1 mL of methanol.
- Working Standard Solutions: Prepare serial dilutions of the famotidine stock solution in 50:50 (v/v) methanol:water to create a series of working standard solutions for calibration curve

and quality control samples.

- Internal Standard Working Solution (100 ng/mL): Dilute the internal standard stock solution with 50:50 (v/v) methanol:water.

Sample Preparation (Protein Precipitation)

- Label microcentrifuge tubes for standards, quality controls, and unknown pediatric plasma samples.
- To 50 μ L of plasma in a microcentrifuge tube, add 10 μ L of the internal standard working solution (100 ng/mL).
- Vortex briefly.
- Add 150 μ L of acetonitrile (or methanol) to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 5-10 μ L of the supernatant into the LC-MS/MS system.

LC-MS/MS Conditions

Parameter	Setting
Liquid Chromatography	
Column	C18, 50 x 2.1 mm, 3.5 µm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 3 minutes, hold at 95% B for 1 minute, return to 5% B and equilibrate for 1 minute
Injection Volume	5 µL
Column Temperature	40°C
Mass Spectrometry	
Ionization Mode	ESI Positive
MRM Transitions	Famotidine: m/z 338.1 → 189.1; Famotidine-d4: m/z 342.1 → 193.1 [1]
Dwell Time	100 ms
Ion Source Temperature	500°C
IonSpray Voltage	5500 V
Curtain Gas	20 psi
Collision Gas	6 psi
GS1 and GS2	50 psi

Method Validation Summary

The method was validated according to regulatory guidelines for bioanalytical method validation. The following parameters were assessed:

Linearity

The calibration curve was linear over the concentration range of 1 to 500 ng/mL in plasma. The coefficient of determination (r^2) was consistently ≥ 0.99 .

Parameter	Value
Calibration Range	1 - 500 ng/mL
Regression Equation	$y = mx + c$
Correlation Coefficient (r^2)	≥ 0.99

Precision and Accuracy

The intra- and inter-day precision and accuracy were evaluated at four quality control (QC) levels: Lower Limit of Quantification (LLOQ), Low QC (LQC), Medium QC (MQC), and High QC (HQC). The results are summarized below.

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
LLOQ	1	< 15	85 - 115	< 15	85 - 115
LQC	3	< 15	85 - 115	< 15	85 - 115
MQC	100	< 15	85 - 115	< 15	85 - 115
HQC	400	< 15	85 - 115	< 15	85 - 115

Recovery and Matrix Effect

The extraction recovery of famotidine from plasma was determined to be consistent and reproducible across the QC levels. The matrix effect was assessed and found to be minimal, with the use of a stable isotope-labeled internal standard effectively compensating for any observed ion suppression or enhancement.

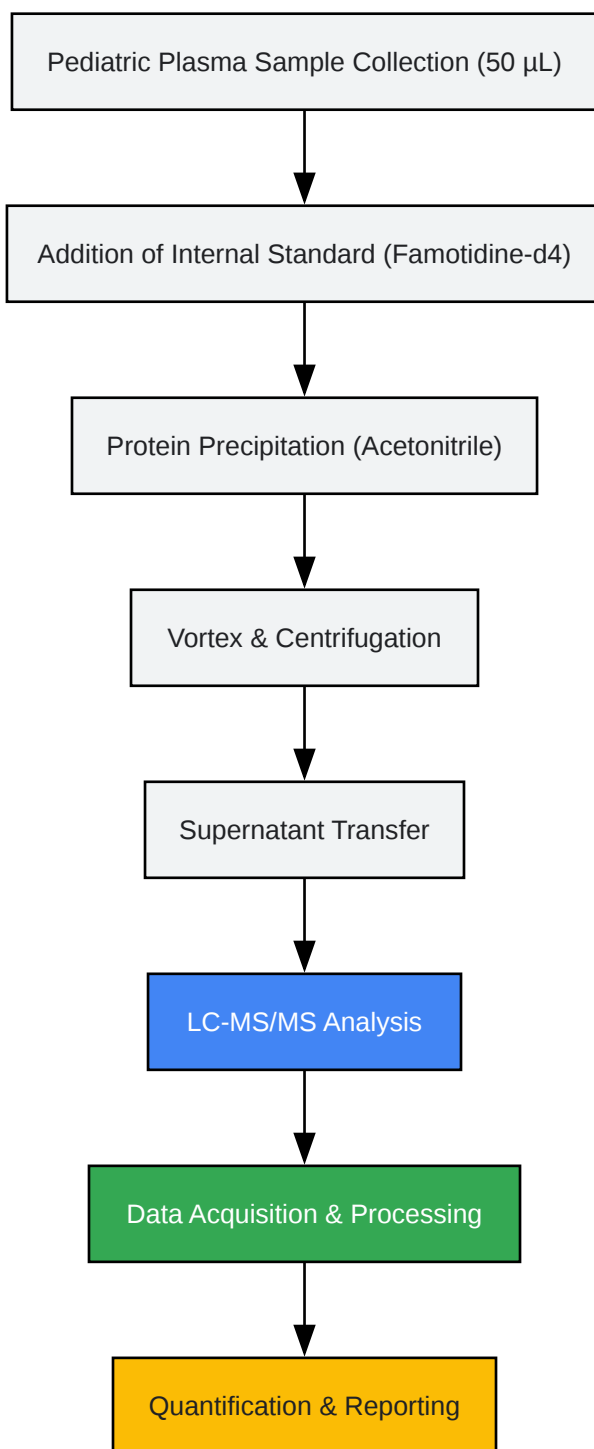
Parameter	Famotidine	Famotidine-d4 (IS)
Extraction Recovery (%)	> 85%	> 85%
Matrix Factor	0.95 - 1.05	0.96 - 1.04

Stability

Famotidine was found to be stable in pediatric plasma under various storage and handling conditions, including short-term bench-top stability, long-term freezer storage at -80°C, and after multiple freeze-thaw cycles.

Stability Condition	Duration	Stability (% of initial concentration)
Bench-top (Room Temp)	4 hours	95 - 105
Freeze-thaw	3 cycles	93 - 103
Long-term (-80°C)	30 days	96 - 104

Experimental Workflow

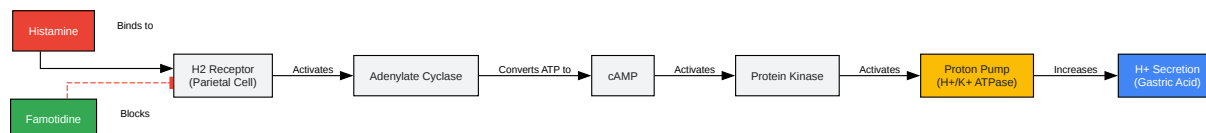


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Caption: Workflow for famotidine analysis in pediatric plasma.

Signaling Pathway (Not Applicable)

The analysis of famotidine in plasma is a bioanalytical procedure and does not directly involve a biological signaling pathway. The mechanism of action of famotidine involves the blockade of histamine H₂ receptors in the stomach, leading to reduced gastric acid secretion. A diagram illustrating this pharmacological action is provided below.



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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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